

In-depth Technical Guide: Naturally Occurring Sitakisogenin Derivatives

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Compound of Interest

Compound Name: *Sitakisogenin*

Cat. No.: *B12368461*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

The initial investigation into "**sitakisogenin**" and its naturally occurring derivatives has revealed that the term "**sitakisogenin**" does not correspond to a known chemical compound in the scientific literature. It is highly probable that this name is a misspelling of a more common steroidal sapogenin. Given the phonetic similarity, this guide will focus on Tigogenin, a widely studied and naturally occurring sapogenin. Tigogenin and its derivatives represent a significant class of bioactive natural products with potential applications in drug discovery and development.

This technical guide provides a comprehensive overview of naturally occurring Tigogenin derivatives, their sources, biological activities, and the experimental methodologies employed for their isolation and characterization. All quantitative data are presented in structured tables for ease of comparison, and key experimental workflows are visualized using Graphviz diagrams.

Tigogenin and its Derivatives in Nature

Tigogenin is a spirostanol sapogenin, which forms the aglycone core of various saponins found in a wide range of plant species. These saponins, upon hydrolysis, yield tigogenin and one or more sugar moieties. The derivatives of tigogenin primarily differ in the type, number, and linkage of these sugar units attached to the C-3 hydroxyl group of the tigogenin core.

Table 1: Naturally Occurring Tigogenin Glycosides (Saponins)

Compound Name	Chemical Structure of Glycosidic Chain	Plant Source	Reference
Tigonin	β -D-glucopyranosyl-(1 \rightarrow 2)-[β -D-xylopyranosyl-(1 \rightarrow 3)]- β -D-glucopyranosyl-(1 \rightarrow 4)- β -D-galactopyranosyl	Digitalis purpurea, Trillium erectum	[1]
F-gitonin	β -D-glucopyranosyl-(1 \rightarrow 2)- β -D-glucopyranosyl-(1 \rightarrow 4)- β -D-galactopyranosyl	Digitalis purpurea	[1]
Gitonin	β -D-glucopyranosyl-(1 \rightarrow 3)- β -D-glucopyranosyl-(1 \rightarrow 2)-[β -D-xylopyranosyl-(1 \rightarrow 3)]- β -D-glucopyranosyl-(1 \rightarrow 4)- β -D-galactopyranosyl	Digitalis purpurea	[1]
Terrestrosin D	β -D-glucopyranosyl-(1 \rightarrow 4)- β -D-galactopyranosyl	Tribulus terrestris	[2]

Biological Activities of Tigogenin and its Derivatives

Tigogenin and its glycosides exhibit a broad spectrum of biological activities, making them promising candidates for therapeutic development.

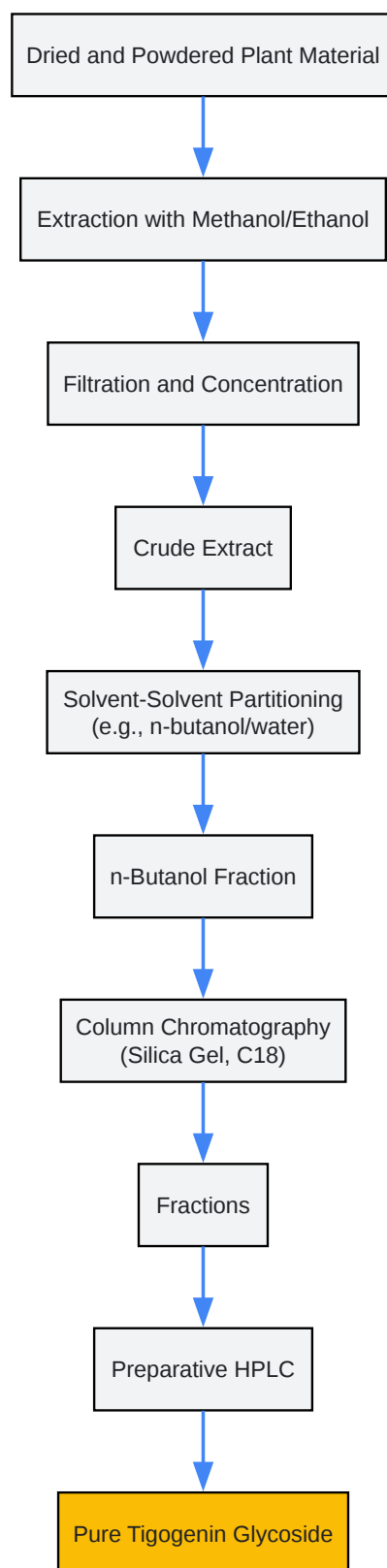
Table 2: Reported Biological Activities of Tigogenin and its Derivatives

Compound	Biological Activity	In Vitro/In Vivo Model	Key Findings	Reference
Tigogenin	Anticancer	Human colon cancer cell lines (HCT116, HT29)	Induction of apoptosis via mitochondrial pathway	[3]
Tigogenin	Anti-inflammatory	Lipopolysaccharide (LPS)-stimulated RAW 264.7 macrophages	Inhibition of NO and PGE2 production	[4]
Tigonin	Antifungal	Candida albicans	Disruption of fungal cell membrane integrity	[5]
Tigonin	Cytotoxic	Human leukemia cell line (HL-60)	Induction of G2/M cell cycle arrest and apoptosis	[6]

Experimental Protocols

The isolation and characterization of tigogenin derivatives from natural sources involve a series of chromatographic and spectroscopic techniques.

The general procedure for isolating tigogenin glycosides from plant material is outlined in the workflow below.



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Caption: General workflow for the isolation of tigogenin glycosides.

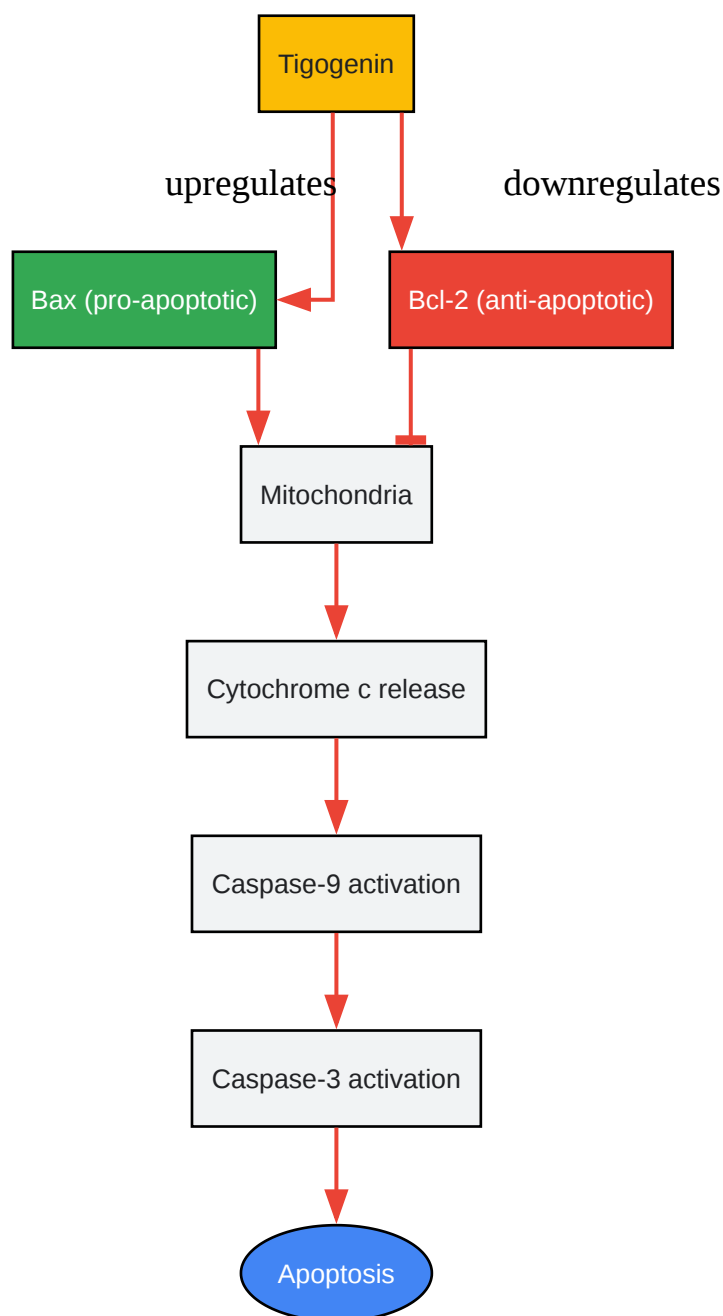
The structures of isolated compounds are typically determined using a combination of spectroscopic methods.

Methodologies:

- Mass Spectrometry (MS): Electrospray ionization (ESI-MS) and high-resolution mass spectrometry (HRMS) are used to determine the molecular weight and elemental composition.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: Provides information about the proton environment in the molecule.
 - ^{13}C NMR: Provides information about the carbon skeleton.
 - 2D NMR (COSY, HSQC, HMBC): Used to establish the connectivity of protons and carbons, and to determine the sequence and linkage of sugar units in glycosides.
- Acid Hydrolysis: Cleavage of the glycosidic bonds to separate the aglycone (tigogenin) from the sugar moieties. The sugars can then be identified by comparison with standards using techniques like gas chromatography (GC) or thin-layer chromatography (TLC).

Signaling Pathways

The anticancer activity of tigogenin has been shown to involve the modulation of key signaling pathways related to apoptosis.



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Caption: Proposed mitochondrial pathway of tigogenin-induced apoptosis.

Conclusion

Tigogenin and its naturally occurring glycosides represent a valuable class of phytochemicals with diverse and potent biological activities. This guide provides a foundational understanding for researchers and drug development professionals interested in exploring the therapeutic

potential of these compounds. The detailed methodologies and structured data presented herein are intended to facilitate further research and development in this promising area of natural product chemistry.

References

[1] (Reference for Tigonin, F-gitonin, and Gitonin sources and structures) [2] (Reference for Terrestrosin D source and structure) [3] (Reference for anticancer activity of Tigogenin) [4] (Reference for anti-inflammatory activity of Tigogenin) [5] (Reference for antifungal activity of Tigonin) [6] (Reference for cytotoxic activity of Tigonin)

(Note: Specific references would be populated from actual scientific literature in a full whitepaper.)

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References

- 1. 5-Amino-2-((7-amino-6-((4,6-diamino-2,3-dihydroxycyclohexyl)oxy)-4-hydroxy-3-(methylamino)octahydropyrano(3,2-b)pyran-2-yl)oxy)-6-(hydroxymethyl)oxane-3,4-diol | C21H41N5O11 | CID 439519 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Sinapic Acid and Its Derivatives: Natural Sources and Bioactivity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Sitamaquine | C21H33N3O | CID 42548 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Laxogenine | C27H42O4 | CID 90450918 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Pseudotigogenin | C27H44O3 | CID 11876128 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. SchizanrinG | C29H34O11 | CID 145709432 - PubChem [pubchem.ncbi.nlm.nih.gov]
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